

3,5-dichloroisonicotinic acid molecular weight and formula

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Compound of Interest

Compound Name: 3,5-Dichloroisonicotinic acid

Cat. No.: B083527

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An In-depth Technical Guide to **3,5-Dichloroisonicotinic Acid**: Molecular Properties

This guide provides essential physicochemical data for **3,5-dichloroisonicotinic acid**, a compound of interest to researchers, scientists, and professionals in drug development. The information is presented to facilitate easy access and comparison.

Core Molecular Data

The fundamental molecular properties of **3,5-dichloroisonicotinic acid** have been determined and are summarized below.

Property	Value
Molecular Formula	C6H3Cl2NO2[1][2][3]
Molecular Weight	192.00 g/mol [1][3]
IUPAC Name	3,5-dichloropyridine-4-carboxylic acid[1]
CAS Registry Number	13958-93-5[1][3]

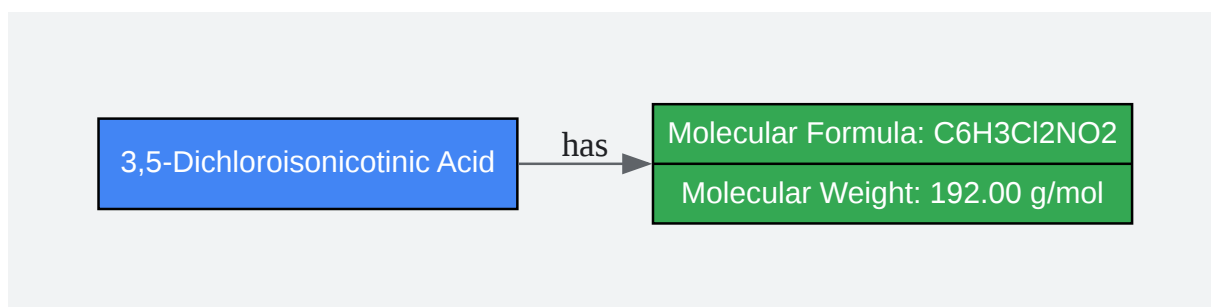
Experimental Protocols

Detailed experimental methodologies for the determination of molecular weight and formula typically involve techniques such as mass spectrometry and elemental analysis. Standard

operating procedures for these techniques are widely established in the scientific literature and are not detailed here.

Molecular and Property Relationship

The logical relationship between the chemical name and its core properties is illustrated in the following diagram.



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*Relationship between **3,5-dichloroisonicotinic acid** and its molecular properties.*

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References

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- 2. PubChemLite - 3,5-dichloroisonicotinic acid (C6H3Cl2NO2) [pubchemlite.lcsb.uni.lu]
- 3. 3,5-Dichloroisonicotinic Acid | 13958-93-5 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
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